

# Synthesis of 2,3-Dihydrobenzofuran-4-carbaldehyde: A Technical Guide

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## Compound of Interest

**Compound Name:** 2,3-Dihydrobenzofuran-4-carbaldehyde

**Cat. No.:** B050890

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This guide provides a detailed overview of a proposed synthetic pathway for **2,3-Dihydrobenzofuran-4-carbaldehyde**, a valuable heterocyclic building block in medicinal chemistry and materials science. Due to the absence of a directly published protocol, this document outlines a robust and scientifically sound strategy based on the well-established principles of Directed ortho-Metalation (DoM).

## Proposed Synthetic Strategy: Directed ortho-Metalation-Formylation

The most effective proposed route to synthesize **2,3-Dihydrobenzofuran-4-carbaldehyde** is a two-step sequence starting from the readily available 2,3-dihydrobenzofuran. This strategy leverages the ether oxygen of the dihydrofuran ring as a Directed Metalation Group (DMG) to achieve regioselective functionalization.

The process involves:

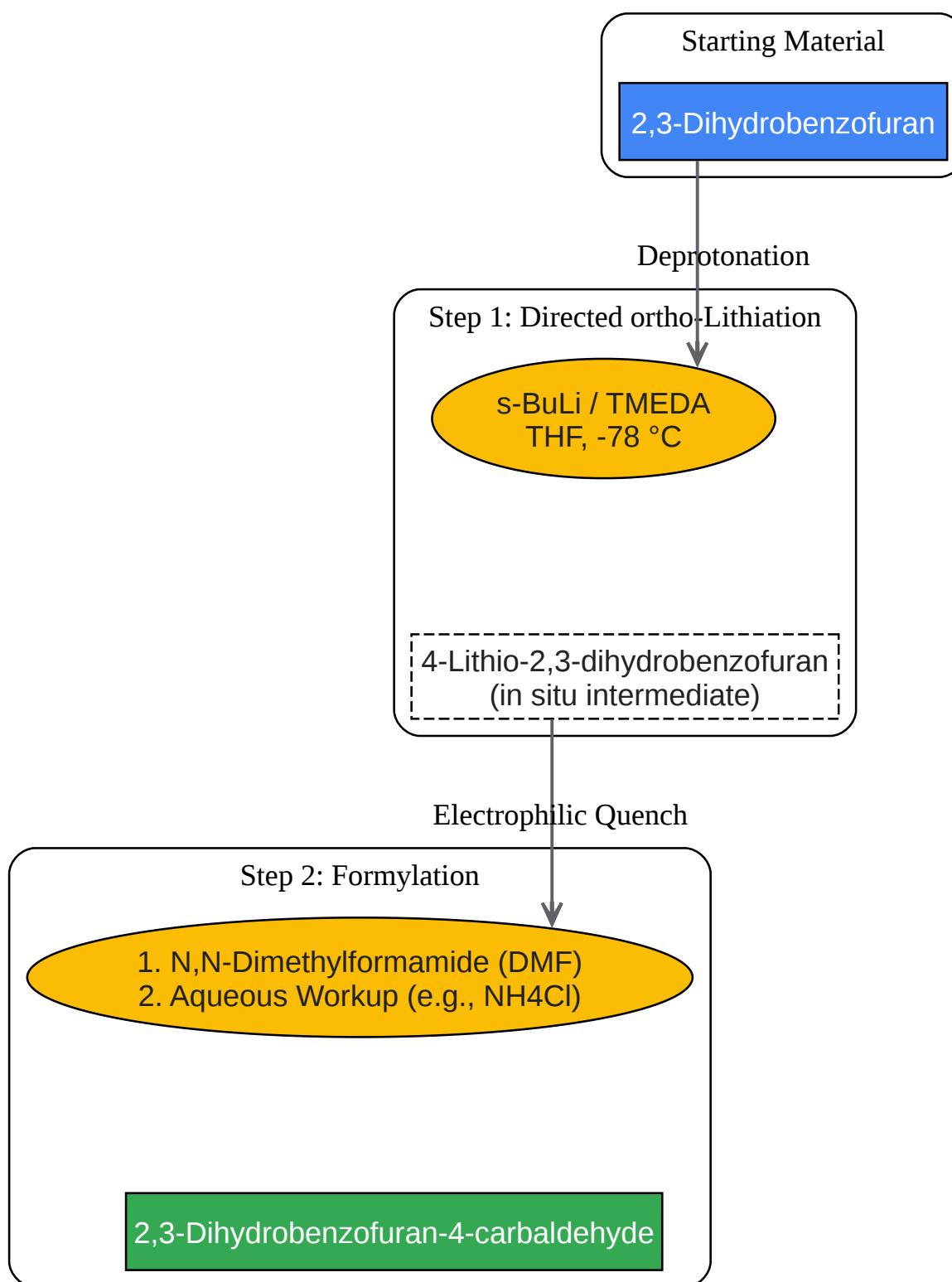
- Directed ortho-Lithiation: Deprotonation of 2,3-dihydrobenzofuran at the C4 position using a strong organolithium base. The ether oxygen directs the base to deprotonate the adjacent aromatic proton.

- Formylation: The resulting C4-lithiated intermediate is quenched with an appropriate electrophile, N,N-dimethylformamide (DMF), to introduce the formyl (-CHO) group. Subsequent aqueous workup hydrolyzes the intermediate to yield the target aldehyde.

This approach offers a high degree of regioselectivity, avoiding the mixtures often produced by classical electrophilic aromatic substitution methods.[\[1\]](#)

## Experimental Workflow and Logic

The logical flow of the synthesis is a sequential lithiation and electrophilic quench. The success of the reaction hinges on achieving regioselective deprotonation at the C4 position, which is directed by the coordinating effect of the adjacent ether oxygen.



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## References

- 1. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
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